

An In-Depth Technical Guide to the Antibacterial Spectrum of Carbenicillin

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Compound of Interest

Compound Name: Carbenicillin (sodium salt)

Cat. No.: B10775377

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Abstract

Carbenicillin, a semi-synthetic penicillin antibiotic, has long been a subject of interest in both clinical and research settings. As a member of the carboxypenicillin subgroup, its antibacterial activity is primarily directed against a range of Gram-negative bacteria, most notably *Pseudomonas aeruginosa*. However, its efficacy against Gram-positive organisms is limited. This technical guide provides a comprehensive overview of the antibacterial spectrum of Carbenicillin, detailing its mechanism of action, the molecular basis of bacterial resistance, and quantitative data on its in vitro activity. Furthermore, it outlines standardized experimental protocols for determining its antibacterial spectrum and visualizes key pathways and workflows to facilitate a deeper understanding for researchers and drug development professionals.

Introduction

Carbenicillin is a bactericidal antibiotic that exerts its effect by inhibiting the synthesis of the bacterial cell wall. Its introduction marked a significant advancement in the treatment of infections caused by problematic Gram-negative pathogens. This document serves as a

technical resource, consolidating critical information on the antibacterial profile of Carbenicillin to support ongoing research and development in the field of antimicrobial agents.

Antibacterial Spectrum of Carbenicillin

Carbenicillin exhibits a broad spectrum of activity, primarily against Gram-negative aerobic and anaerobic bacteria. Its activity against Gram-positive bacteria is generally considered to be limited.

Gram-Negative Bacteria

Carbenicillin has demonstrated significant in vitro activity against a variety of Gram-negative bacilli. It is particularly noted for its efficacy against:

- *Pseudomonas aeruginosa*: Carbenicillin was one of the first penicillins to show reliable activity against this opportunistic pathogen, although resistance has become more prevalent.
- *Escherichia coli*: Many strains of *E. coli* are susceptible to Carbenicillin.[\[1\]](#)[\[2\]](#)
- *Proteus mirabilis*: This organism is generally susceptible to Carbenicillin.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Other Enterobacteriaceae: Activity can be variable against other members of this family, such as *Enterobacter* species. Strains of *Klebsiella* species are often resistant.[\[1\]](#)[\[2\]](#)

Gram-Positive Bacteria

The activity of Carbenicillin against Gram-positive bacteria is limited compared to other penicillins. While some strains of *Staphylococcus aureus* may be susceptible, the minimal inhibitory concentrations (MICs) are often higher than for Gram-negative bacteria.[\[4\]](#) Enterococci also tend to show a greater degree of resistance to Carbenicillin.

Anaerobic Bacteria

Carbenicillin is active against a range of anaerobic bacteria. For instance, a significant percentage of *Bacteroides fragilis* strains have been shown to be susceptible to clinically achievable concentrations of the antibiotic.[\[5\]](#)

Quantitative Data: In Vitro Susceptibility

The in vitro activity of an antibiotic is quantitatively assessed by determining its Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the drug that prevents visible growth of a microorganism. The following tables summarize the MIC ranges, MIC₅₀ (the concentration that inhibits 50% of isolates), and MIC₉₀ (the concentration that inhibits 90% of isolates) of Carbenicillin against various clinically relevant bacteria.

Table 1: In Vitro Activity of Carbenicillin Against Gram-Negative Bacteria

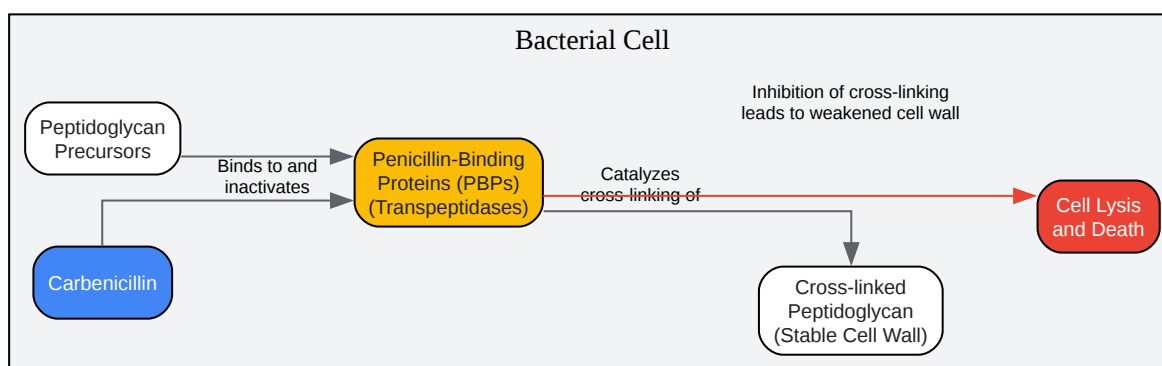
Bacterial Species	Number of Strains	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference(s)
Pseudomonas aeruginosa	241	3.13 - >1024	200-300	>300	[1] [2] [3]
Escherichia coli	-	1.56 - 64	≤25	-	[1] [2] [3]
Proteus mirabilis	-	1.56 - 3.13	≤25	-	[1] [2] [3]
Enterobacter spp.	-	-	≤25	-	[1] [2]
Klebsiella spp.	-	Resistant	-	-	[1] [2]

Table 2: In Vitro Activity of Carbenicillin Against Gram-Positive and Anaerobic Bacteria

Bacterial Species	Number of Strains	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference(s)
Staphylococcus aureus	100	-	-	-	[4]
Bacteroides fragilis	51	≤100 (for 67% of strains)	-	-	[5]
Bacteroides melaninogenicus	9	≤100 (for 7 of 9 strains)	-	-	[5]
Eubacterium spp.	8	≤100 (for all strains)	-	-	[5]

Mechanism of Action

Carbenicillin, like other β -lactam antibiotics, exerts its bactericidal effect by inhibiting the final step of peptidoglycan synthesis in the bacterial cell wall.



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Caption: Mechanism of action of Carbenicillin.

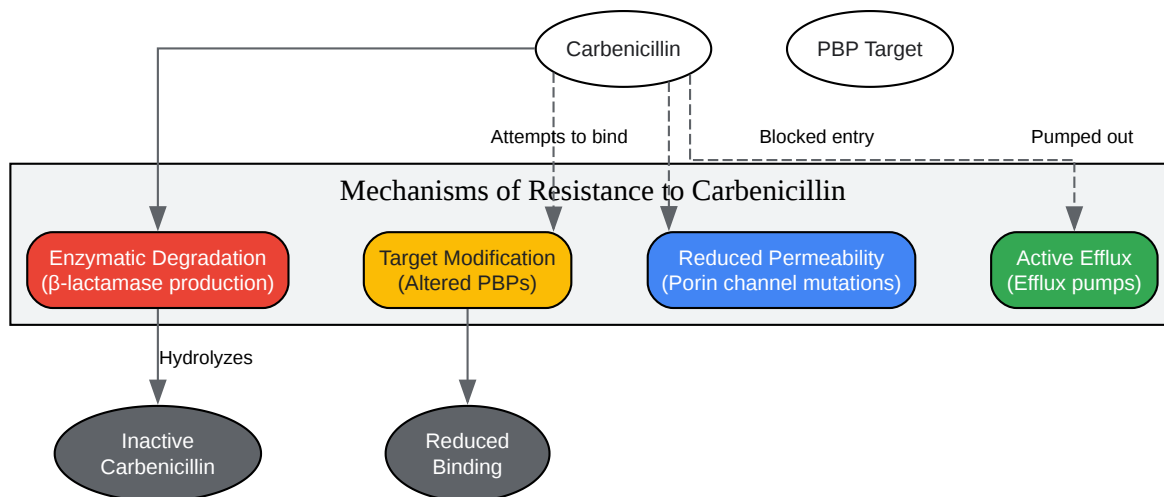
The key steps in its mechanism of action are:

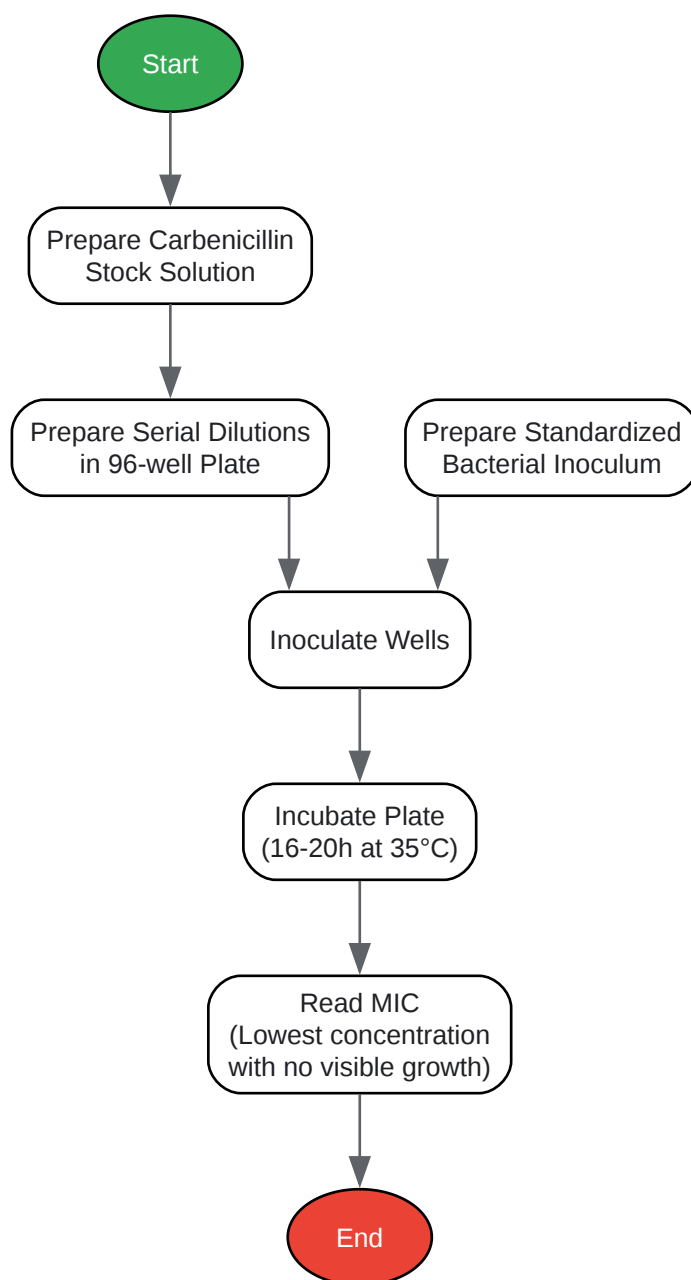
- **Binding to Penicillin-Binding Proteins (PBPs):** Carbenicillin binds to and inactivates PBPs, which are bacterial enzymes (transpeptidases, carboxypeptidases, and endopeptidases) involved in the terminal stages of peptidoglycan synthesis.
- **Inhibition of Transpeptidation:** The inactivation of PBPs prevents the cross-linking of peptidoglycan chains, a crucial step for the structural integrity of the bacterial cell wall.
- **Cell Lysis:** The weakened cell wall can no longer withstand the internal osmotic pressure, leading to cell lysis and bacterial death.

Mechanisms of Resistance

Bacterial resistance to Carbenicillin can emerge through several mechanisms:

- **Enzymatic Degradation:** The most common mechanism is the production of β -lactamase enzymes, which hydrolyze the β -lactam ring of Carbenicillin, rendering it inactive.
- **Alteration of Target Site:** Mutations in the genes encoding PBPs can reduce the binding affinity of Carbenicillin to its target, thereby conferring resistance.
- **Reduced Permeability:** In Gram-negative bacteria, alterations in the outer membrane porin channels can restrict the entry of Carbenicillin into the periplasmic space where the PBPs are located.
- **Efflux Pumps:** Some bacteria possess efflux pumps that actively transport Carbenicillin out of the cell, preventing it from reaching its target concentration.





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